

physicochemical properties of 4-(difluoromethoxy)phenyl isocyanate

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Compound of Interest

Compound Name: 4-(Difluoromethoxy)phenyl
isocyanate

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An In-depth Technical Guide to **4-(Difluoromethoxy)phenyl Isocyanate**

Introduction

4-(Difluoromethoxy)phenyl isocyanate is an aromatic organic compound featuring a highly reactive isocyanate group ($-N=C=O$) and a difluoromethoxy group ($-OCHF_2$) attached to a benzene ring. This combination of functional groups makes it a valuable reagent and building block in organic synthesis, particularly in the development of novel pharmaceuticals and agrochemicals. The difluoromethoxy group can enhance metabolic stability and lipophilicity, properties often sought in drug candidates. This guide provides a comprehensive overview of its physicochemical properties, synthesis, reactivity, and safety considerations for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental physical and chemical characteristics of **4-(difluoromethoxy)phenyl isocyanate** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	58417-15-5	[1][2]
Molecular Formula	C ₈ H ₅ F ₂ NO ₂	[2][3]
Molecular Weight	185.13 g/mol	[2][3]
Boiling Point	217.8°C at 760 mmHg	[1]
Flash Point	85.5°C	[1]
Density	1.25 g/cm ³	[1]
Synonyms	1-(difluoromethoxy)-4-isocyanatobenzene	[1][3]

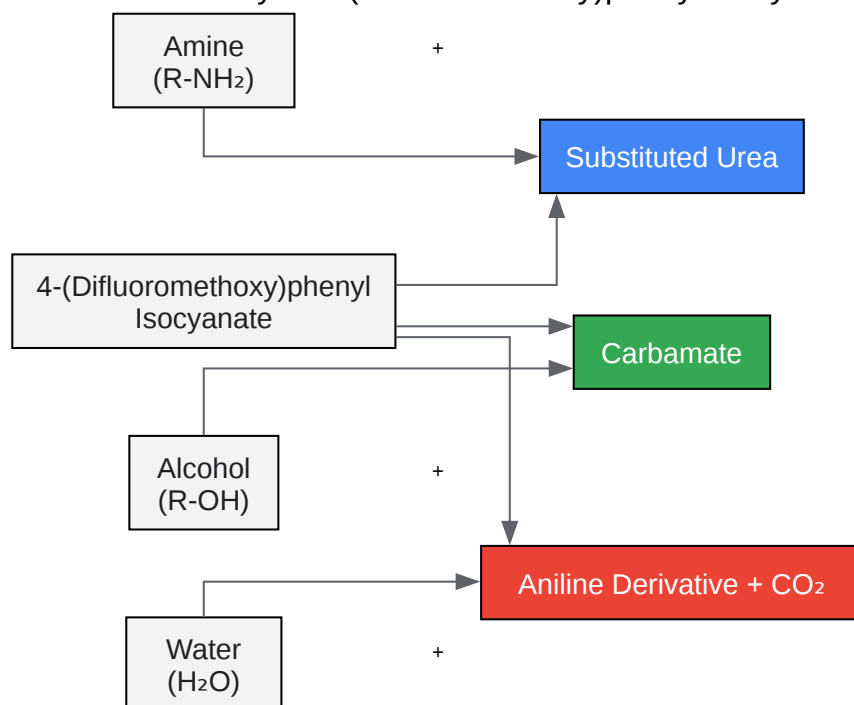
Reactivity and Chemical Behavior

The primary site of reactivity in **4-(difluoromethoxy)phenyl isocyanate** is the electrophilic carbon atom of the isocyanate group. This group readily reacts with nucleophiles such as alcohols, amines, and water.

- **Reaction with Amines:** Forms substituted ureas. This is a cornerstone reaction in the synthesis of many pharmaceuticals.
- **Reaction with Alcohols:** Yields carbamates.
- **Reaction with Water:** The compound is sensitive to moisture and reacts with water, which can lead to the formation of an unstable carbamic acid that decomposes to form an aniline and carbon dioxide. This reactivity necessitates storage in dry conditions.[4][5]

The isocyanate group's reactivity is influenced by the electronic properties of the aromatic ring. The difluoromethoxy group, being electron-withdrawing, can modulate the electrophilicity of the isocyanate carbon. The reactivity of isocyanates is also dependent on the nucleophilicity of the reacting partner and the reaction conditions, such as solvent and temperature.[6]

General Reactivity of 4-(Difluoromethoxy)phenyl Isocyanate



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Caption: General reaction pathways of the isocyanate group.

Experimental Protocols

Synthesis of 4-(Difluoromethoxy)phenyl Isocyanate

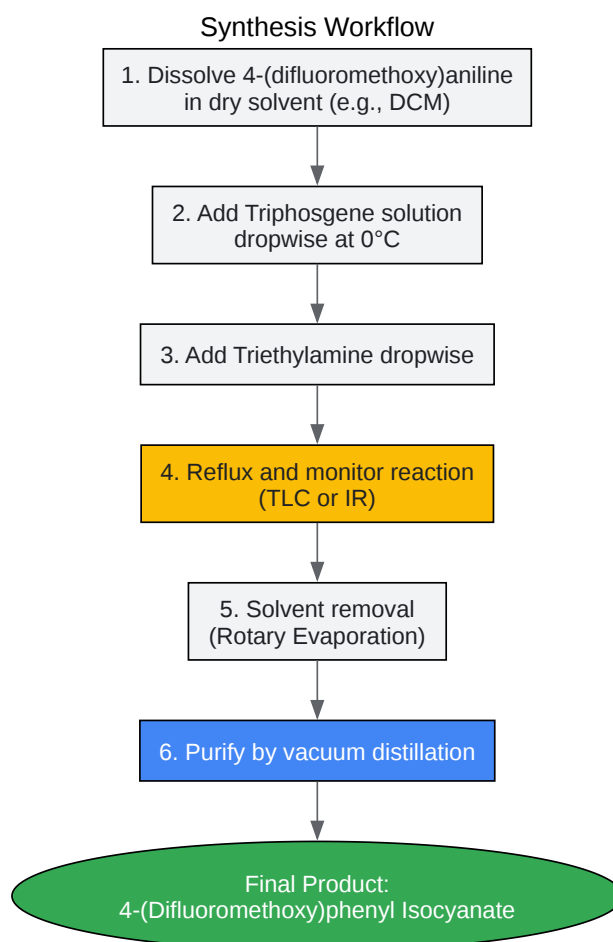
The synthesis of aryl isocyanates is commonly achieved from the corresponding aniline derivative. A general and widely used method involves the reaction of the aniline with phosgene or a phosgene equivalent, such as triphosgene, in an inert solvent.

General Procedure using Triphosgene:

A method adapted from the synthesis of similar isocyanates involves the following steps.^{[7][8]}

- **Reaction Setup:** A solution of 4-(difluoromethoxy)aniline (1 equivalent) in a dry, inert solvent like dichloromethane (DCM) or toluene is prepared in a three-necked flask equipped with a dropping funnel, a condenser, and a nitrogen inlet.

- **Phosgenation:** A solution of triphosgene (approximately 0.35-0.40 equivalents) in the same solvent is added dropwise to the aniline solution at a controlled temperature, typically 0°C.
- **Base Addition:** After the initial addition, a non-nucleophilic base such as triethylamine (2.2 equivalents) is added dropwise to neutralize the HCl generated during the reaction.
- **Reaction Monitoring:** The mixture is allowed to warm to room temperature and then refluxed. The reaction progress is monitored by thin-layer chromatography (TLC) or infrared (IR) spectroscopy, looking for the disappearance of the amine and the appearance of the strong isocyanate peak ($\sim 2250\text{-}2275\text{ cm}^{-1}$).
- **Workup and Purification:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The residue is then purified, typically by vacuum distillation, to yield the final **4-(difluoromethoxy)phenyl isocyanate** product.



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Caption: A typical workflow for isocyanate synthesis.

Safety and Handling

4-(Difluoromethoxy)phenyl isocyanate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Class	Statement
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[3]
Skin Irritation	Causes skin irritation.[3]
Eye Irritation	Causes serious eye irritation.[3]
Respiratory Hazard	May cause respiratory irritation.[3]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[3][9]
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[3] Use only outdoors or in a well-ventilated area.[9]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and moisture. Keep the container tightly closed.
- First Aid (IF IN EYES): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- First Aid (IF ON SKIN): Wash with plenty of soap and water.[3]
- First Aid (IF SWALLOWED): Call a poison center or doctor if you feel unwell.[3]

Applications in Research and Drug Development

Isocyanates are critical reagents in the synthesis of urea and carbamate linkages, which are prevalent in many biologically active molecules. 4-(Trifluoromethoxy)phenyl isocyanate, a closely related compound, is used in the synthesis of novel antiplatelet agents.[4][5] Similarly, **4-(difluoromethoxy)phenyl isocyanate** serves as a key building block for introducing the difluoromethoxyphenyl moiety into target molecules. This group is often used as a bioisostere for other functional groups to improve the pharmacokinetic profile of a drug candidate. The synthesis of complex N-heterocycles, which are important scaffolds in medicinal chemistry, can also utilize phenyl isocyanate derivatives as a carbonyl source.[10]

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